

Optical Properties of Strontium Oxide Thin Films: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium oxide

Cat. No.: B073684

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and optical properties of **strontium oxide** (SrO) thin films. **Strontium oxide**, an alkaline earth metal oxide, is gaining interest for its potential applications in electronics and as a component in various functional materials. This document summarizes key findings from scientific literature regarding the deposition of SrO thin films and their optical characteristics, with a focus on experimental methodologies and quantitative data.

Synthesis of Strontium Oxide Thin Films

The fabrication of high-quality SrO thin films is crucial for the investigation of their intrinsic properties and for their potential application in various devices. Several deposition techniques have been explored for the synthesis of SrO thin films, with chemical bath deposition (CBD) and sol-gel methods being notable for their relative simplicity and cost-effectiveness.

Chemical Bath Deposition (CBD)

The chemical bath deposition technique is a versatile method for producing thin films of various materials, including **strontium oxide**. It involves the controlled precipitation of the desired compound from a solution onto a substrate.

Experimental Protocol: Chemical Bath Deposition of Nanocrystalline SrO Thin Films

This protocol is based on a reported method for the deposition of nanocrystalline SrO thin films with a cubic structure on glass substrates.

1. Substrate Preparation:

- Thoroughly clean the glass substrates by degreasing them in a suitable solvent (e.g., acetone, ethanol) in an ultrasonic bath.
- Rinse the substrates with deionized water and dry them in a stream of nitrogen or in an oven.

2. Precursor Solution Preparation:

- Cationic Precursor: Prepare an aqueous solution of Strontium Chloride Hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$).
- Anionic Precursor: Prepare an aqueous solution of Sodium Hydroxide (NaOH).
- Note: The specific concentrations of the precursor solutions are often optimized for desired film thickness and quality and are not always explicitly stated in the literature.

3. Deposition Process:

- Immerse the cleaned substrates vertically in a beaker containing the cationic precursor solution.
- Slowly add the anionic precursor solution to the beaker while stirring to initiate the precipitation of SrO.
- The deposition is typically carried out at or near room temperature for a specific duration, which can range from hours to a full day, to achieve the desired film thickness.
- After the deposition period, carefully remove the substrates from the bath.

4. Post-Deposition Treatment:

- Rinse the coated substrates with deionized water to remove any loosely adhered particles.
- Dry the films in air or in a controlled atmosphere.

A study reported the successful deposition of a 139 nm thick nanostructured SrO thin film using $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ and NaOH as precursors, without the use of a complexing agent.

Sol-Gel Synthesis

The sol-gel method is another widely used technique for preparing oxide thin films. This process involves the creation of a 'sol' (a colloidal suspension of solid particles in a liquid) which is then deposited onto a substrate and converted into a 'gel' (a solid network in a liquid).

Experimental Protocol: Sol-Gel Synthesis of SrO Nanoparticles (Adaptable for Thin Films)

While a detailed protocol for SrO thin films via the sol-gel method is not readily available in the literature, a procedure for synthesizing SrO nanoparticles has been reported, which can be adapted for thin film deposition by incorporating a spin-coating or dip-coating step.

1. Precursor Solution Preparation:

- Dissolve Strontium Nitrate ($\text{Sr}(\text{NO}_3)_2$) in a suitable solvent (e.g., deionized water or ethanol) to form the strontium precursor solution.
- Prepare a solution of Sodium Hydroxide (NaOH) in the same solvent.

2. Sol Formation:

- Slowly add the NaOH solution to the Strontium Nitrate solution under constant stirring at room temperature. This will initiate the formation of a strontium hydroxide precipitate.

3. Thin Film Deposition (Adaptation):

- Spin Coating: Dispense the sol onto a cleaned substrate and spin at a controlled speed (e.g., 1000-4000 rpm) for a set duration (e.g., 30-60 seconds) to create a uniform thin layer.
- Dip Coating: Immerse a cleaned substrate into the sol and withdraw it at a constant, controlled speed.

4. Gelation and Annealing:

- Dry the coated substrate at a low temperature (e.g., 100-200°C) to evaporate the solvent and form a gel.
- Anneal the dried film at a higher temperature (e.g., 400-600°C) to promote the conversion of the precursor to crystalline SrO and to improve the film quality. The annealing temperature can influence the crystallinity and grain size of the resulting film.

Optical Properties of Strontium Oxide Thin Films

The optical properties of SrO thin films are fundamental to their potential use in optoelectronic devices. Key parameters include the optical band gap, refractive index, and transmittance.

Optical Band Gap

The optical band gap is a critical parameter that determines the range of the electromagnetic spectrum in which a material is transparent or absorbing. Studies have shown that SrO thin films exhibit both direct and indirect optical band gaps. The reported values for the optical band gap of SrO vary, likely due to differences in synthesis methods, film thickness, crystallinity, and measurement techniques.

Deposition Method	Film/Particle Characteristics	Direct Band Gap (E_g)	Indirect Band Gap	Reference
Chemical Bath Deposition	139 nm thick nanocrystalline thin film	Reported to have a direct band gap	Reported to have an indirect band gap	
One-pot Chemical Precipitation	2.48 nm quantum dots	Estimated from UV-Vis analysis	Estimated from UV-Vis analysis	

Note: Specific numerical values for the direct and indirect band gaps from the chemical bath deposited thin film study were not provided in the available literature.

Refractive Index and Extinction Coefficient

The refractive index (n) and extinction coefficient (k) are fundamental optical constants that describe how light propagates through and is absorbed by a material. Currently, there is a lack of comprehensive experimental data in the scientific literature presenting the refractive index and extinction coefficient of SrO thin films as a function of wavelength.

Transmittance and Reflectance

The transmittance and reflectance spectra of a thin film provide valuable information about its transparency and reflectivity across a range of wavelengths. High visible light transmittance is a general characteristic of alkaline earth metal oxides. However, specific transmittance and reflectance spectra for pure SrO thin films are not widely available in the reviewed literature.

Characterization of SrO Thin Films

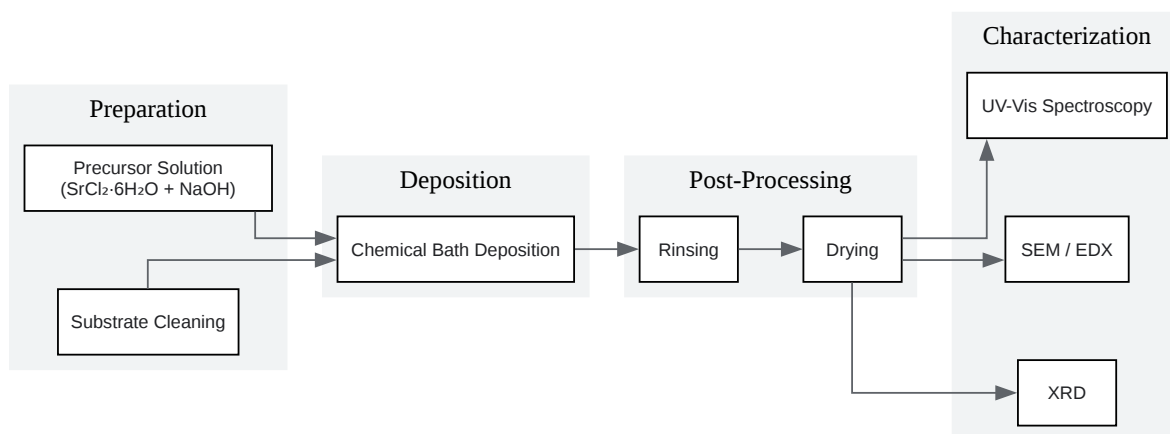
A variety of analytical techniques are employed to characterize the structural, morphological, and optical properties of SrO thin films.

Common Characterization Techniques:

- **X-ray Diffraction (XRD):** Used to determine the crystal structure, phase purity, and crystallite size of the films. SrO thin films have been identified as having a nanocrystalline cubic structure.
- **Scanning Electron Microscopy (SEM):** Provides high-resolution images of the surface morphology and topography of the films.
- **Energy Dispersive X-ray Spectroscopy (EDX):** Used in conjunction with SEM to determine the elemental composition of the films.
- **Fourier-Transform Infrared Spectroscopy (FTIR):** Helps to identify the chemical bonds present in the material.
- **UV-Vis Spectroscopy:** A primary technique for investigating the optical properties, including absorbance, transmittance, and for calculating the optical band gap.

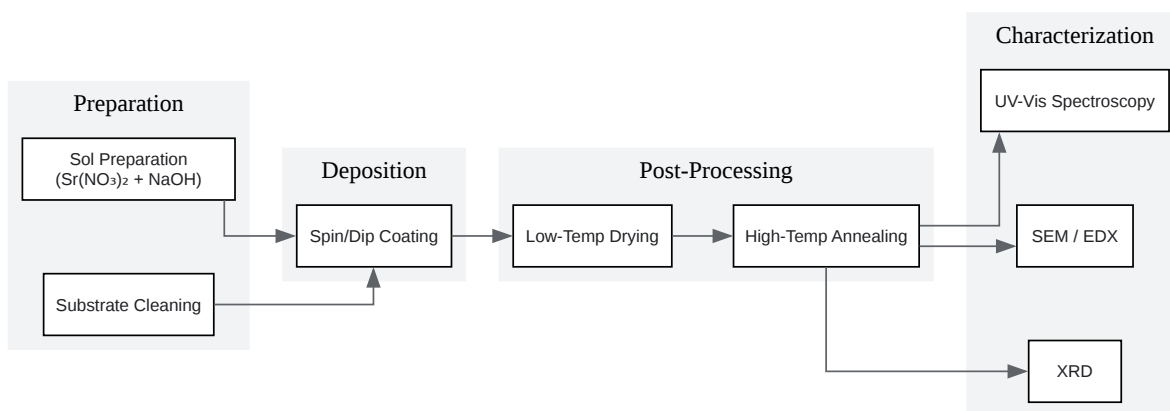
Experimental Workflows and Logical Relationships

The following diagrams, generated using the DOT language, illustrate the general workflows for the synthesis and characterization of SrO thin films.



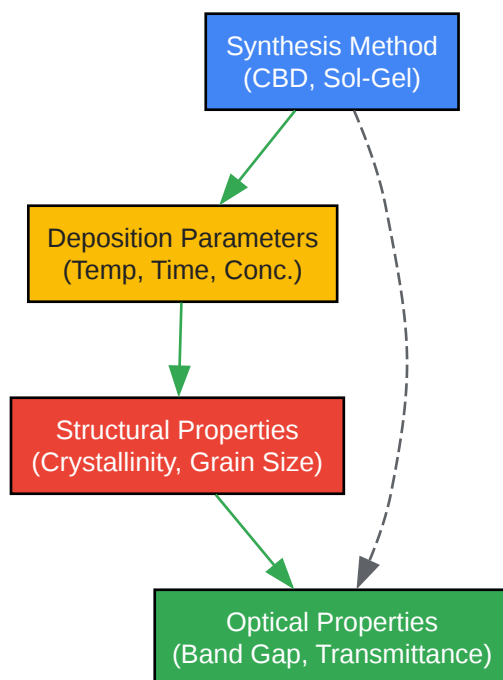
[Click to download full resolution via product page](#)

Workflow for Chemical Bath Deposition of SrO Thin Films.



[Click to download full resolution via product page](#)

General Workflow for Sol-Gel Deposition of SrO Thin Films.



[Click to download full resolution via product page](#)

Influence of Synthesis on SrO Thin Film Properties.

Conclusion and Future Outlook

The study of **strontium oxide** thin films is an emerging field with potential for new discoveries and applications. While foundational work has been done on their synthesis via chemical bath deposition and sol-gel methods, there is a clear need for more comprehensive and systematic research. Specifically, detailed investigations into the relationship between deposition parameters and the resulting optical properties are required. Future work should focus on generating a complete set of optical constants (n and k) for SrO thin films over a broad wavelength range and exploring the influence of doping on their optical and electrical characteristics. Such data will be invaluable for the design and fabrication of novel optical and electronic devices.

- To cite this document: BenchChem. [Optical Properties of Strontium Oxide Thin Films: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073684#optical-properties-of-strontium-oxide-thin-films\]](https://www.benchchem.com/product/b073684#optical-properties-of-strontium-oxide-thin-films)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com